

Storage and handling instructions for Thalidomide-NH-C10-Boc.

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Compound of Interest

Compound Name: Thalidomide-NH-C10-Boc

Cat. No.: B15574615

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Application Notes and Protocols: Thalidomide-NH-C10-Boc

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper storage and handling of **Thalidomide-NH-C10-Boc**, a key intermediate used in the synthesis of Proteolysis Targeting Chimeras (PROTACs). The information presented is compiled from data available for structurally related molecules and established best practices for laboratory research.

Compound Information

Thalidomide-NH-C10-Boc is a synthetic compound that incorporates the cereblon (CRBN) E3 ligase ligand, thalidomide, connected to a 10-carbon alkyl linker with a terminal Boc-protecting group. This bifunctional molecule is a crucial building block for creating PROTACs designed to induce the degradation of specific target proteins. The Boc group can be deprotected under acidic conditions to allow for conjugation with a ligand for the target protein.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **Thalidomide-NH-C10-Boc**. The following storage conditions are recommended based on data for analogous compounds.

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 3 years[1]	Store in a tightly sealed container, protected from moisture.
Stock Solution in Solvent	-80°C	Up to 6 months[2][3][4]	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month[1][2][3][4]	Protect from light[4]. Some analogs recommend storing under nitrogen[3].	

Handling Procedures

General Handling

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling this compound.
- Work Area: Handle the compound in a well-ventilated area, preferably a chemical fume hood.
- Shipping: The compound is typically shipped at room temperature in its solid form. Upon receipt, it should be stored as recommended in Table 1.

Preparation of Stock Solutions

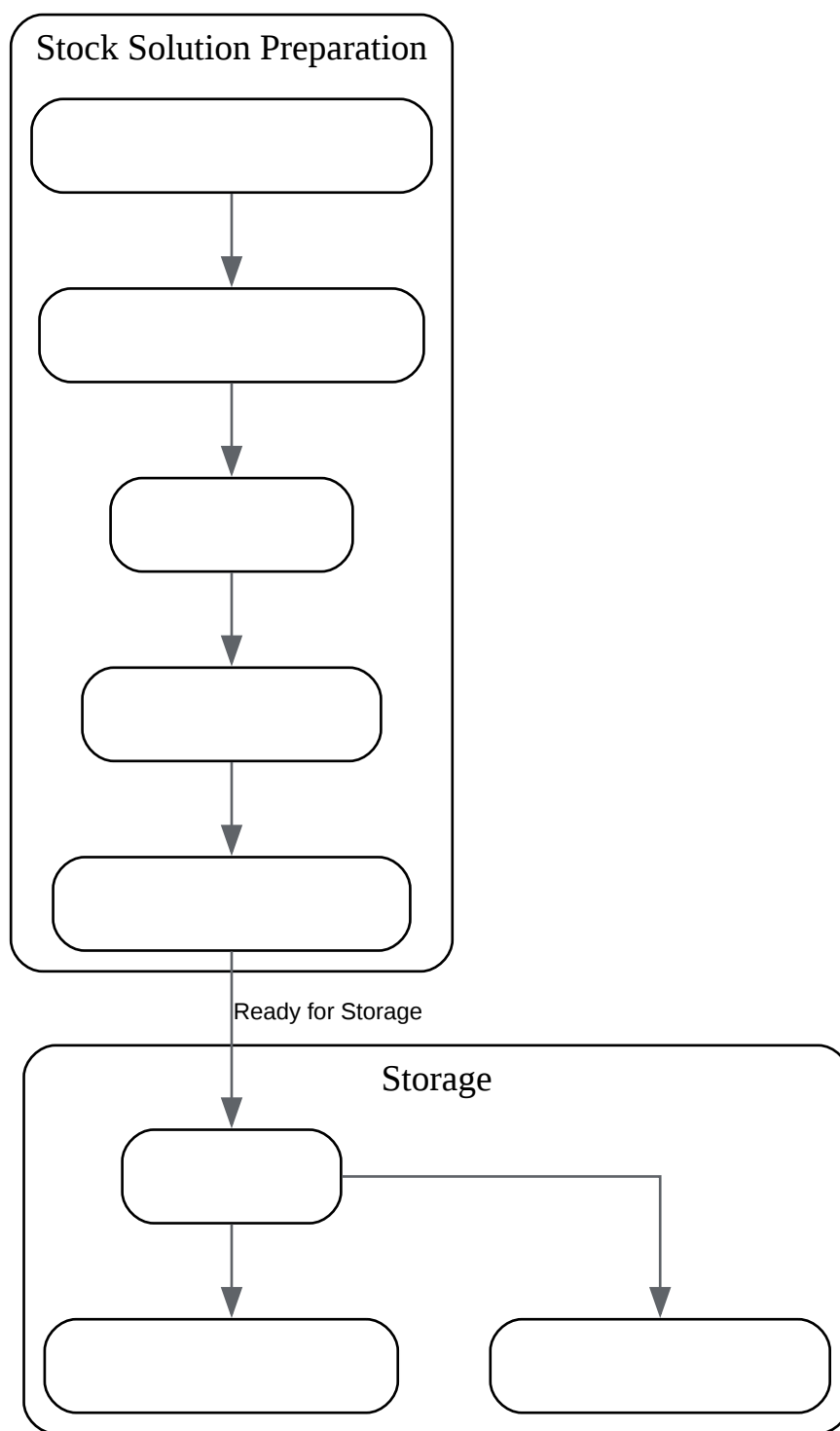
Dimethyl sulfoxide (DMSO) is a common solvent for creating high-concentration stock solutions of thalidomide-based PROTAC intermediates.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Equilibration: Allow the vial of solid **Thalidomide-NH-C10-Boc** to equilibrate to room temperature before opening to prevent condensation of moisture.

- Weighing: Accurately weigh the desired amount of the compound.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the solid compound. For example, to prepare a 10 mM stock solution from 1 mg of a compound with a molecular weight of 528.68 g/mol , you would add 189.1 μ L of DMSO.
- Solubilization: Vortex or sonicate the solution gently until the solid is completely dissolved. If precipitation is observed, gentle heating may aid in dissolution.^{[2][3][4]}
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C or -20°C as outlined in Table 1.

Diagram 1: Workflow for Preparation and Storage of Stock Solution



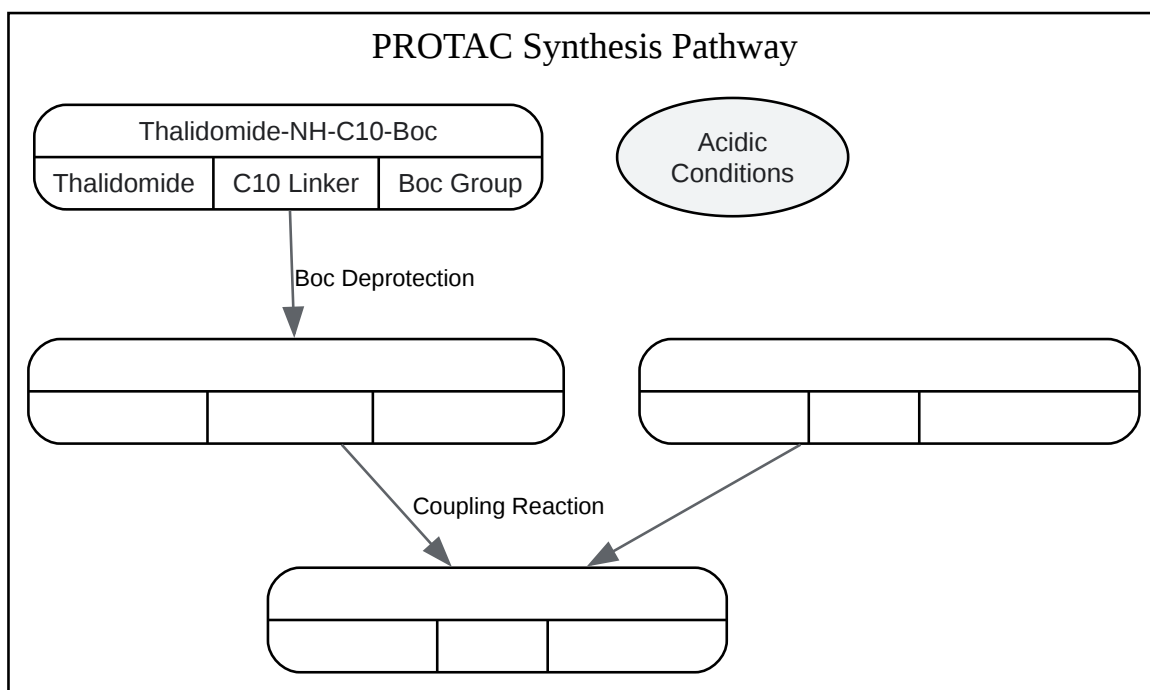
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Caption: Workflow for preparing and storing a stock solution of **Thalidomide-NH-C10-Boc**.

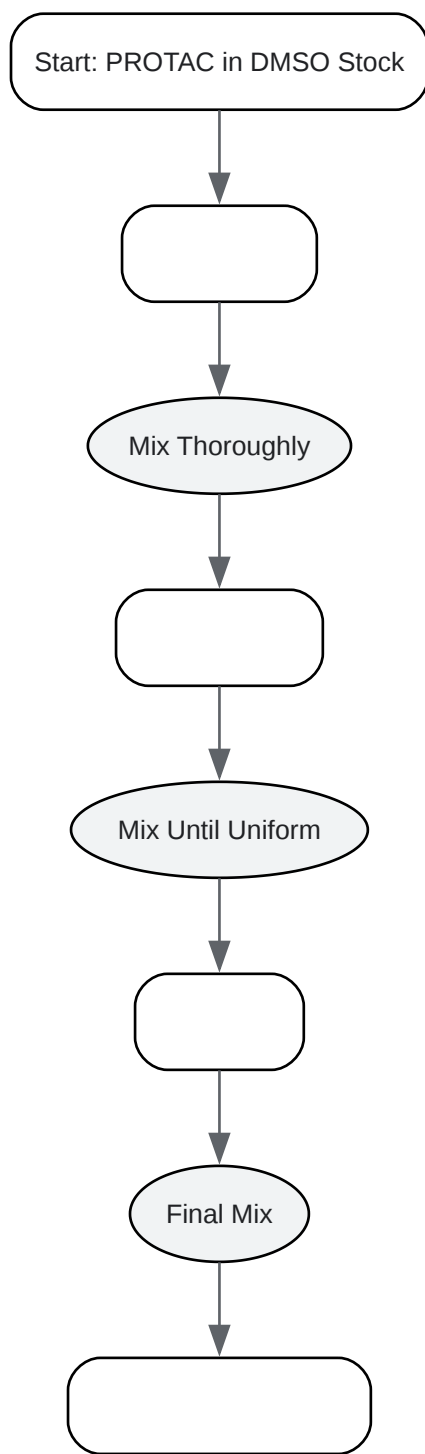
Application in PROTAC Synthesis

Thalidomide-NH-C10-Boc serves as a key intermediate for synthesizing CRBN-based PROTACs. The general principle involves the deprotection of the Boc group, followed by coupling with a linker-attached ligand for the protein of interest.

Diagram 2: Role in PROTAC Synthesis



In Vivo Formulation Workflow

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
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